

An In-depth Technical Guide to the Chemical Components of Chandor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chandor*

Cat. No.: *B1675550*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical composition, properties, and mechanisms of action of the herbicide known as **Chandor**. **Chandor** is not a single chemical entity but a formulation of two active ingredients: Linuron and Trifluralin. This document details the individual chemical structures, physicochemical properties, and toxicological profiles of both Linuron and Trifluralin. Furthermore, it elucidates their primary mechanisms of action, including the inhibition of photosynthesis by Linuron and the disruption of microtubule formation by Trifluralin. This guide also presents detailed experimental protocols for the synthesis and analysis of these compounds, alongside visual representations of their signaling pathways and experimental workflows to support research and development efforts.

Introduction

Chandor is a commercial herbicide formulation containing a mixture of Linuron and Trifluralin, with the CAS number 8070-92-6. The IUPAC name for this 1:1 mixture is 3-(3,4-dichlorophenyl)-1-methoxy-1-methylurea compound with 2,6-dinitro-N,N-dipropyl-4-(trifluoromethyl)aniline. This combination provides a broad spectrum of herbicidal activity by targeting two distinct and vital processes in plant cells. Understanding the individual components is crucial for assessing its efficacy, toxicological impact, and potential applications in research and development.

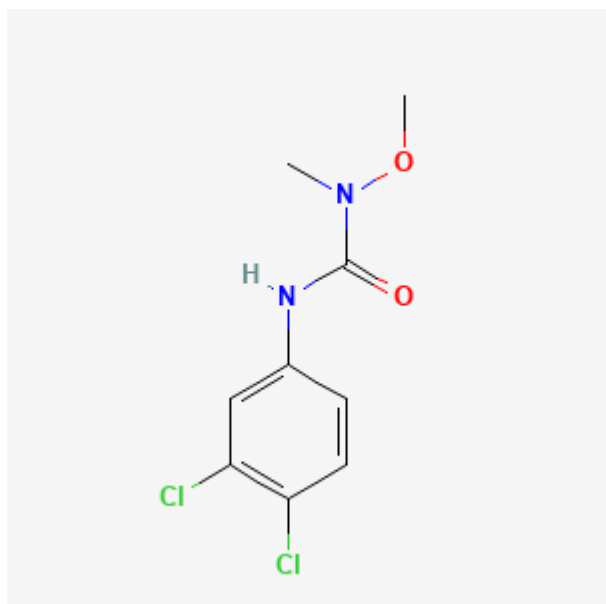
Chemical Structure and Properties

The herbicidal activity of **Chandor** is derived from the synergistic or complementary actions of its two primary components: Linuron and Trifluralin.

Linuron

Linuron is a substituted urea herbicide that acts as a systemic and selective inhibitor of photosynthesis.

Chemical Structure:



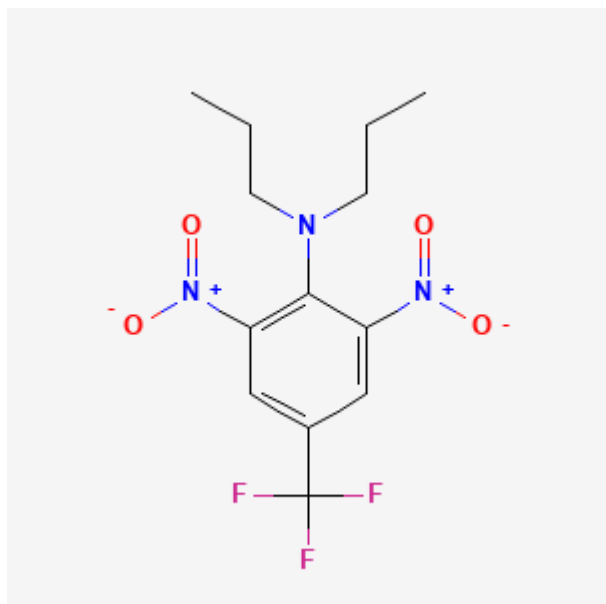
Physicochemical Properties of Linuron

Property	Value	Reference(s)
IUPAC Name	3-(3,4-dichlorophenyl)-1-methoxy-1-methylurea	[1]
CAS Number	330-55-2	[1]
Molecular Formula	C ₉ H ₁₀ Cl ₂ N ₂ O ₂	[1]
Molecular Weight	249.09 g/mol	[1]
Appearance	Colorless crystalline solid	[1]
Melting Point	93-95 °C	[2]
Water Solubility	81 mg/L at 25 °C	[3]
Vapor Pressure	2 mPa at 24 °C	[3]
Log P (Octanol-Water Partition Coefficient)	3.00	[3]
Soil Adsorption Coefficient (K _{oc})	400	[3]

Trifluralin

Trifluralin is a dinitroaniline herbicide used as a pre-emergence herbicide to control many annual grasses and broadleaf weeds.

Chemical Structure:



Physicochemical Properties of Trifluralin

Property	Value	Reference(s)
IUPAC Name	2,6-dinitro-N,N-dipropyl-4-(trifluoromethyl)aniline	[4]
CAS Number	1582-09-8	[4]
Molecular Formula	C ₁₃ H ₁₆ F ₃ N ₃ O ₄	[4]
Molecular Weight	335.28 g/mol	[4]
Appearance	Yellow-orange crystalline solid	[4]
Melting Point	46-47 °C	[5]
Water Solubility	<1 mg/L at 27 °C	[6]
Vapor Pressure	13.7 mPa at 25 °C	[6]
Log P (Octanol-Water Partition Coefficient)	5.07	[6]
Soil Adsorption Coefficient (K _{oc})	8000	[6]

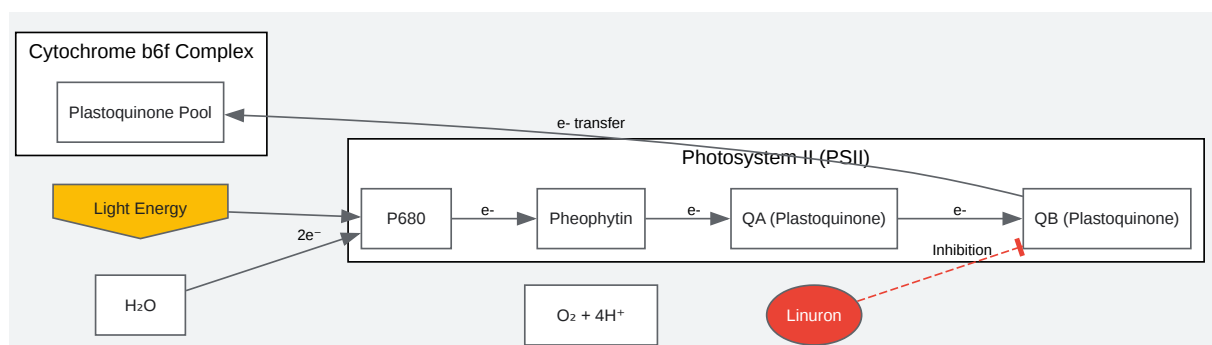
Mechanisms of Action

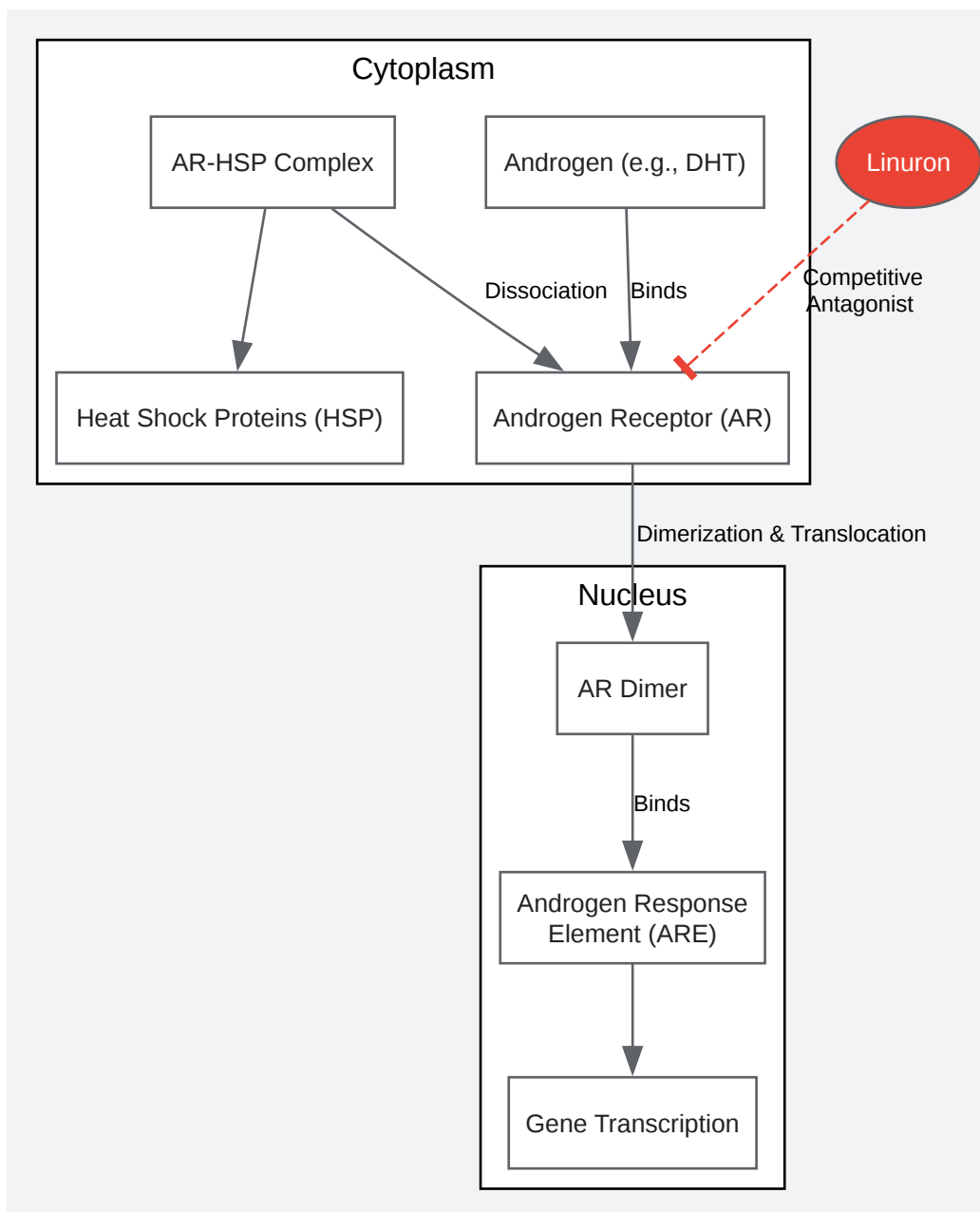
The two active ingredients of **Chandor**, Linuron and Trifluralin, have distinct mechanisms of action that contribute to its herbicidal efficacy.

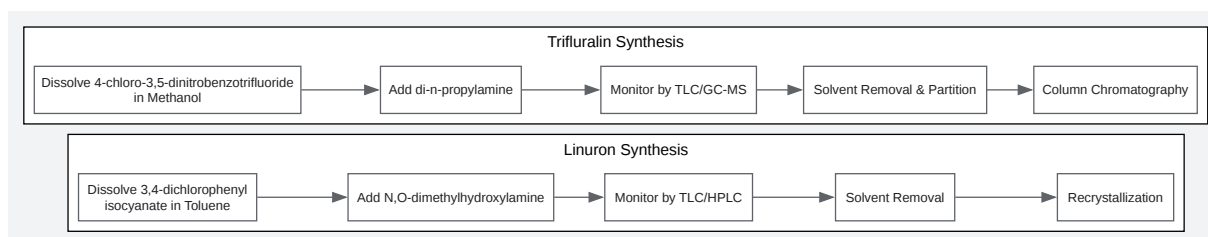
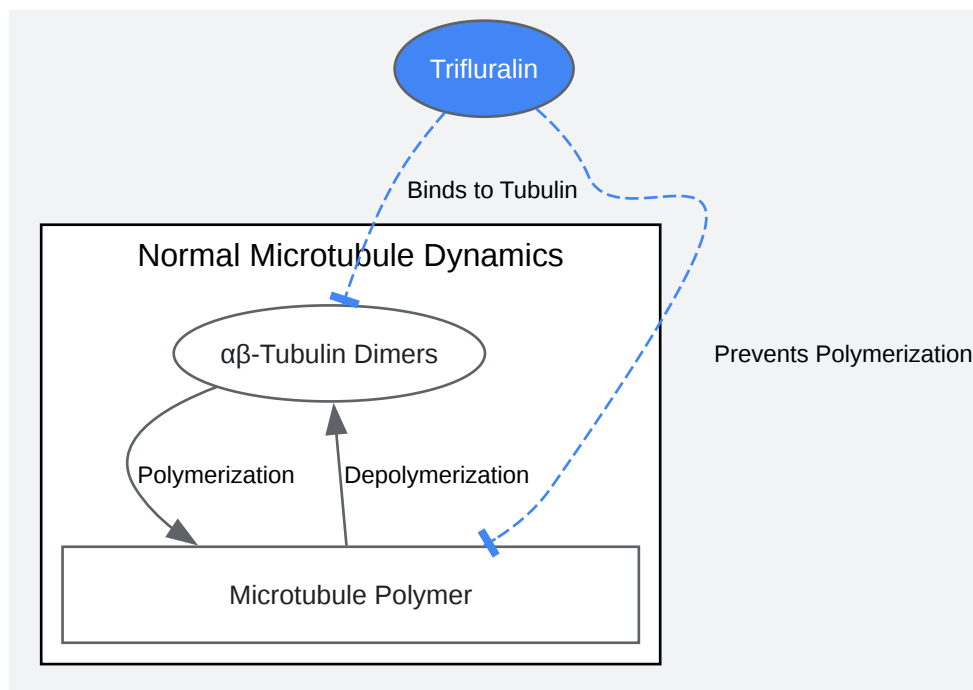
Linuron: Inhibition of Photosystem II and Androgen Receptor Antagonism

Linuron's primary mode of action in plants is the inhibition of photosynthesis.[2] It blocks the electron transport chain in Photosystem II (PSII) by binding to the D1 protein, thereby preventing the conversion of light energy into chemical energy.[6] This leads to a cascade of events resulting in oxidative stress and ultimately cell death.

In addition to its herbicidal activity, Linuron has been identified as an endocrine disruptor in animals. It acts as an antagonist of the androgen receptor (AR), competitively inhibiting the binding of androgens.[7][8] This antiandrogenic activity can lead to reproductive and developmental toxicities.[7]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]

- 2. Analysis of microtubule polymerization dynamics in live cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. commerce.bio-rad.com [commerce.bio-rad.com]
- 4. mcb.berkeley.edu [mcb.berkeley.edu]
- 5. The Z-Scheme Diagram of Photosynthesis [life.illinois.edu]
- 6. benchchem.com [benchchem.com]
- 7. researchgate.net [researchgate.net]
- 8. forum.prutor.ai [forum.prutor.ai]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Components of Chandor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675550#chandor-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com